

Application Notes and Protocols for XRD Analysis of Lead Monoxide (PbO) Samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Lead monoxide

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This document provides detailed protocols for the characterization of **lead monoxide** (PbO) samples using X-ray Diffraction (XRD). It covers sample preparation, data acquisition, and data analysis techniques, including phase identification, quantitative phase analysis, and crystallite size determination.

Introduction

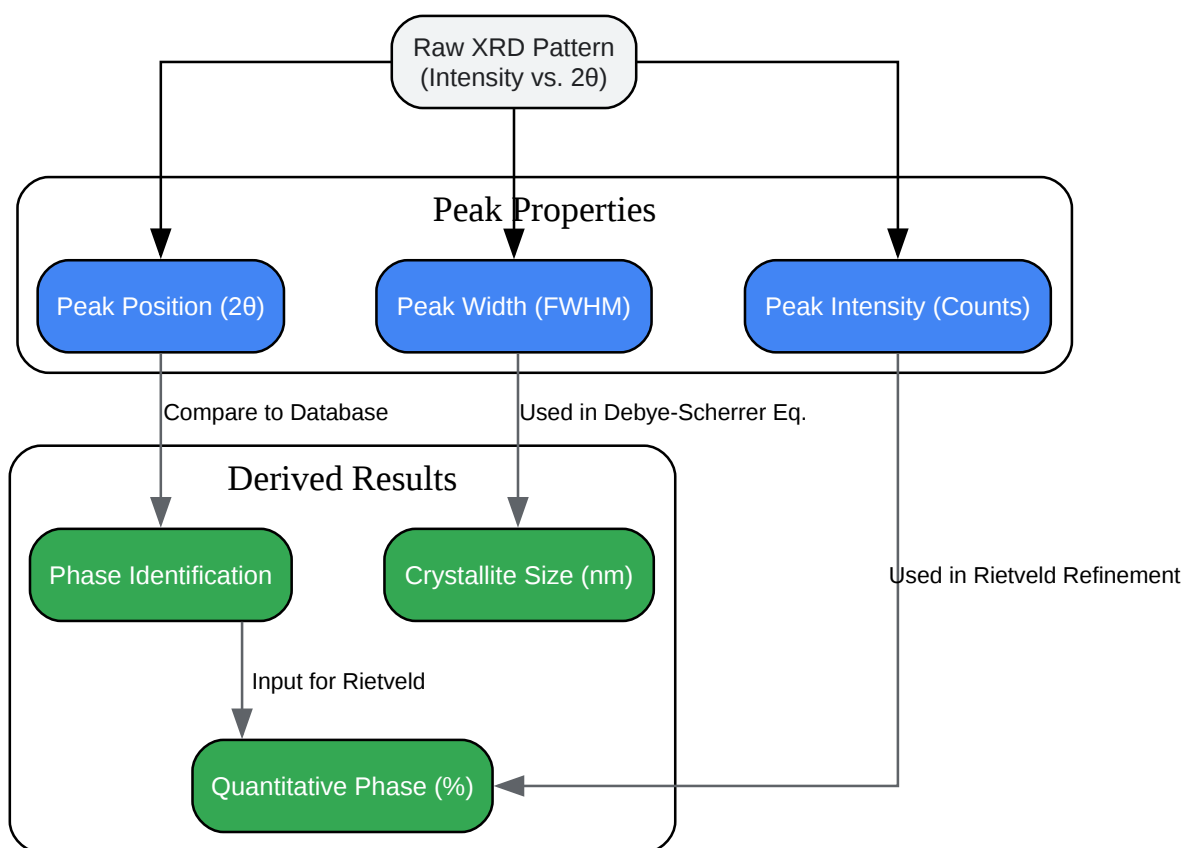
Lead monoxide (PbO) exists in two primary polymorphic forms: litharge (α -PbO) and massicot (β -PbO). Litharge has a tetragonal crystal structure, while massicot is orthorhombic.^[1] The properties and applications of **lead monoxide** can be significantly influenced by its phase composition. X-ray diffraction is a powerful and non-destructive technique for identifying and quantifying the crystalline phases present in a PbO sample, as well as for determining other structural properties like crystallite size.

This application note outlines the standard procedures for performing XRD analysis on PbO samples, from initial sample handling to final data interpretation.

Experimental Protocols

A generalized workflow for the XRD analysis of **lead monoxide** samples is presented below.





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References

- 1. Massicot and Litharge | ILLUMINATED [fitzmuseum.cam.ac.uk]
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